

Long-term stability of LY 345899 in DMSO

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Compound of Interest

Compound Name: LY 345899

Cat. No.: B15613109

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Technical Support Center: LY345899

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and effective use of LY345899 in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for LY345899 stock solutions in DMSO?

A1: For long-term stability, it is recommended to store LY345899 stock solutions in DMSO at -20°C for up to one year or at -80°C for up to two years. To minimize degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.

Q2: My LY345899 in DMSO solution has changed color. What should I do?

A2: A change in the color of your solution can indicate chemical degradation or oxidation of the compound. This may be caused by exposure to light, air, or impurities in the solvent. It is strongly advised to discard the solution and prepare a fresh stock from powder to ensure the integrity of your experiments.

Q3: I am observing precipitation in my LY345899 stock solution after thawing. How can this be prevented?



A3: Precipitation upon thawing can occur if the compound's solubility limit is exceeded at lower temperatures. To prevent this, consider the following:

- Thawing Protocol: Thaw the solution slowly at room temperature and ensure it is vortexed thoroughly to completely redissolve the compound before use.
- Concentration: Storing the solution at an excessively high concentration can increase the likelihood of precipitation. If possible, consider storing it at a slightly lower concentration.
- Solvent Quality: DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of compounds. Always use fresh, anhydrous DMSO to prepare your stock solutions.

Q4: How can I be sure that the observed effects in my assay are due to LY345899 and not off-target effects?

A4: Distinguishing on-target from off-target effects is a critical aspect of pharmacological studies. Here are a few strategies to consider:

- Use a Structurally Unrelated Inhibitor: Employing a different inhibitor that targets the same pathway but has a distinct chemical structure can help confirm that the observed phenotype is due to the inhibition of MTHFD1/2.
- Rescue Experiments: If feasible, overexpressing a resistant mutant of the target proteins (MTHFD1/2) should reverse the effects of LY345899, indicating an on-target mechanism.
- Target Knockdown/Knockout: Utilizing techniques like siRNA, shRNA, or CRISPR/Cas9 to reduce the expression of MTHFD1 and/or MTHFD2 should produce a similar phenotype to that observed with LY345899 treatment.

Troubleshooting Guides

Issue 1: Inconsistent or weaker than expected activity of LY345899 in cellular assays.

Troubleshooting & Optimization

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Potential Cause	Troubleshooting Steps	
Compound Degradation	Prepare a fresh stock solution of LY345899 from powder. Avoid repeated freeze-thaw cycles of stock solutions by preparing single-use aliquots.	
Solvent Quality	Use high-purity, anhydrous DMSO to prepare stock solutions. DMSO can absorb water, which may affect compound solubility and stability.	
Cell Culture Conditions	Ensure consistency in cell passage number, confluency, and media composition between experiments. Regularly test for mycoplasma contamination.	
Incorrect Concentration	Verify the calculations for your dilutions. Perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.	

Issue 2: High background or non-specific effects in the assay.



Potential Cause	Troubleshooting Steps	
DMSO Toxicity	Ensure the final concentration of DMSO in the cell culture medium is low (ideally ≤ 0.1%) to avoid solvent-induced toxicity. Run a vehicle control (media with the same concentration of DMSO but no inhibitor) to assess the effect of the solvent alone.	
Off-Target Effects	At high concentrations, LY345899 may have off- target effects. Use the lowest effective concentration possible and consider the validation strategies mentioned in the FAQs.	
Compound Precipitation	Visually inspect the media after adding the compound to ensure it has not precipitated. If precipitation occurs, you may need to adjust the final concentration or the formulation.	

Stability of LY345899 in DMSO

While specific quantitative data on the degradation of LY345899 in DMSO is not readily available in the public domain, the stability of small molecules in DMSO is influenced by several factors including storage temperature, exposure to light and air, and the purity of the DMSO.

Summary of Recommended Storage Conditions and Stability

Storage Temperature	Recommended Duration	Key Considerations
-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
-80°C	Up to 2 years	Preferred for longer-term storage. Aliquot and protect from light.

Experimental Protocols



Protocol for Assessing the Stability of LY345899 in DMSO

This protocol outlines a general method for determining the stability of LY345899 in a DMSO stock solution using High-Performance Liquid Chromatography (HPLC).

Materials:

- LY345899 powder
- Anhydrous, high-purity DMSO
- HPLC system with a suitable column (e.g., C18)
- Appropriate mobile phase (to be optimized, but a gradient of acetonitrile and water with a modifier like formic acid is a common starting point)
- Amber glass or polypropylene vials

Procedure:

- Prepare a Fresh Stock Solution: Accurately weigh LY345899 powder and dissolve it in anhydrous DMSO to a known concentration (e.g., 10 mM) in an amber vial.
- Timepoint Zero (T=0) Analysis: Immediately after preparation, dilute a small aliquot of the stock solution in the mobile phase and inject it into the HPLC system. Record the peak area and retention time of the LY345899 peak. This will serve as your baseline.
- Storage: Store the remaining stock solution under the desired conditions (e.g., -20°C, room temperature, etc.). Protect the solution from light.
- Subsequent Timepoints: At predetermined intervals (e.g., 1, 2, 4, 8, and 12 weeks), retrieve the stock solution, thaw if necessary, and analyze a diluted aliquot by HPLC under the same conditions as the T=0 sample.
- Data Analysis: Compare the peak area of LY345899 at each time point to the peak area at T=0. The percentage of remaining compound can be calculated as: (Peak Area at Timepoint



X / Peak Area at T=0) * 100.

General Protocol for a Cell-Based Assay with LY345899

This protocol provides a general workflow for treating cells with LY345899 and assessing its effects.

Materials:

- Cells of interest
- Complete cell culture medium
- LY345899 stock solution in DMSO
- Multi-well plates
- Assay-specific reagents (e.g., for viability, proliferation, or western blot analysis)

Procedure:

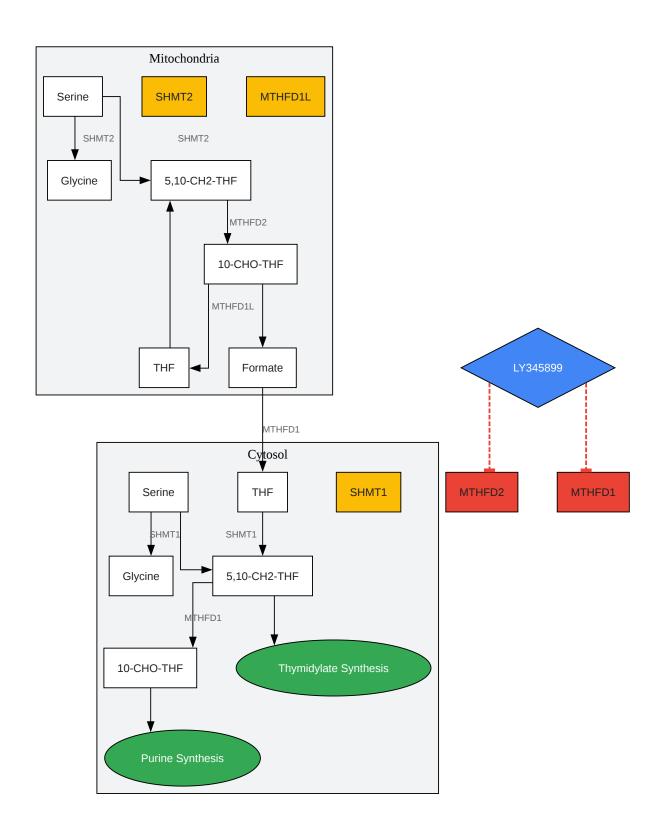
- Cell Seeding: Seed cells in a multi-well plate at a density appropriate for the duration of the experiment and allow them to adhere overnight.
- Compound Dilution: Prepare serial dilutions of the LY345899 stock solution in complete cell
 culture medium to achieve the desired final concentrations. Remember to prepare a vehicle
 control with the same final concentration of DMSO.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the various concentrations of LY345899 or the vehicle control.
- Incubation: Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (37°C, 5% CO2).
- Endpoint Analysis: After the incubation period, perform the desired assay to measure the effects of LY345899. This could include:



- Cell Viability/Proliferation Assays (e.g., MTT, CellTiter-Glo): Follow the manufacturer's instructions for the chosen assay.
- Western Blot Analysis: Lyse the cells, quantify protein concentration, and perform western blotting to analyze the levels of target proteins or downstream signaling molecules.
- Microscopy: Analyze cellular morphology or specific markers using fluorescence microscopy.

Visualizations Signaling Pathway of One-Carbon Metabolism and Inhibition by LY345899



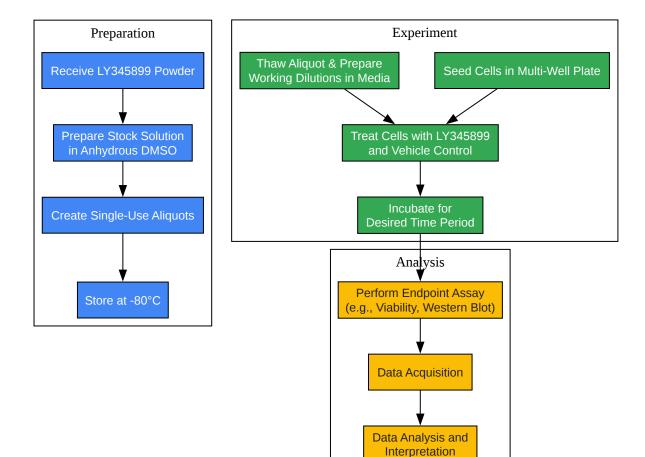


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Caption: One-carbon metabolism pathway and the inhibitory action of LY345899.



Experimental Workflow for Using LY345899



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